

Essential Safety and Operational Guide for 1-Bromo-2-methoxyethane

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Compound of Interest

Compound Name: 1-Bromo-2-methoxyethane

Cat. No.: B044670

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-2-methoxyethane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Hazard Identification and Immediate Precautions

1-Bromo-2-methoxyethane is a combustible liquid that is toxic if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.[1][2][3] It is crucial to handle this chemical with appropriate caution in a controlled environment.

Signal Word: Danger[2][4]

Key Hazards:

- Flammable liquid and vapor.[1][4]
- Toxic if swallowed.[1][2][3]
- Causes severe skin and eye irritation.[1][2][3]
- May cause respiratory irritation.[1][3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Unlined, liquid-proof gloves (e.g., neoprene, butyl, PVC, or nitrile) extending up the forearm. [5]	Prevents skin contact and absorption.
Body Protection	Full-body, chemical-resistant suit or coveralls. A chemical-resistant apron should be worn over coveralls when mixing or pouring. [1] [5]	Minimizes skin exposure from splashes or spills.
Eye and Face Protection	Chemical splash goggles and a face shield, conforming to EN 166(EU) or NIOSH (US) standards. [1] [6] [7]	Protects against accidental splashes to the eyes and face.
Respiratory Protection	A NIOSH/MSHA-approved full-face air-purifying respirator with cartridges appropriate for organic vapors. [5] [7] [8]	Prevents inhalation of harmful vapors, especially in poorly ventilated areas.

Quantitative Data Summary

Property	Value
CAS Number	6482-24-2 [9] [10]
Molecular Weight	138.99 g/mol [3]
Density	1.3600 g/mL at 25 °C [8]
Boiling Point	156 °C [8]
Flash Point	68.3 °C (154.9 °F) - closed cup [8]
Storage Temperature	2-8°C [8]

Operational Plan: Step-by-Step Handling Protocol

4.1. Preparation and Handling

- Ventilation: Always handle **1-Bromo-2-methoxyethane** in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#)[\[11\]](#)
- PPE Inspection: Before starting, inspect all PPE for integrity. Ensure gloves are free of punctures and that the respirator cartridges are within their expiry date.
- Grounding: To prevent static discharge, ground and bond containers and receiving equipment, especially during transfers.[\[1\]](#)[\[11\]](#)
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[\[11\]](#) Avoid creating aerosols or mists.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[6\]](#)[\[11\]](#) Do not eat, drink, or smoke in the handling area.[\[11\]](#)

4.2. Storage

- Container: Keep the container tightly closed in a dry, well-ventilated place.[\[1\]](#)[\[11\]](#)
- Conditions: Store in a designated flammables area, away from heat, sparks, open flames, and strong oxidizing agents or bases.[\[6\]](#)[\[11\]](#) The recommended storage temperature is between 2-8°C.[\[8\]](#)
- Security: Keep the chemical locked up or in an area accessible only to qualified or authorized personnel.[\[1\]](#)

Emergency and Disposal Plan

5.1. Accidental Release Measures

- Immediate Action: In case of a spill, immediately evacuate personnel to a safe area.[\[7\]](#)
- Control Ignition Sources: Remove all sources of ignition from the spill area.[\[6\]](#)[\[7\]](#)[\[11\]](#)

- Containment: For small spills, use an inert absorbent material (e.g., sand, earth, vermiculite) to contain the substance.[1] Prevent it from entering drains.[1]
- Cleanup: Carefully sweep up or scoop the absorbed material into a suitable, sealed, and labeled container for disposal.[6] Use spark-proof tools and explosion-proof equipment for cleanup.[11]
- Ventilation: Ensure the area is well-ventilated to disperse any remaining vapors.

5.2. First Aid Measures

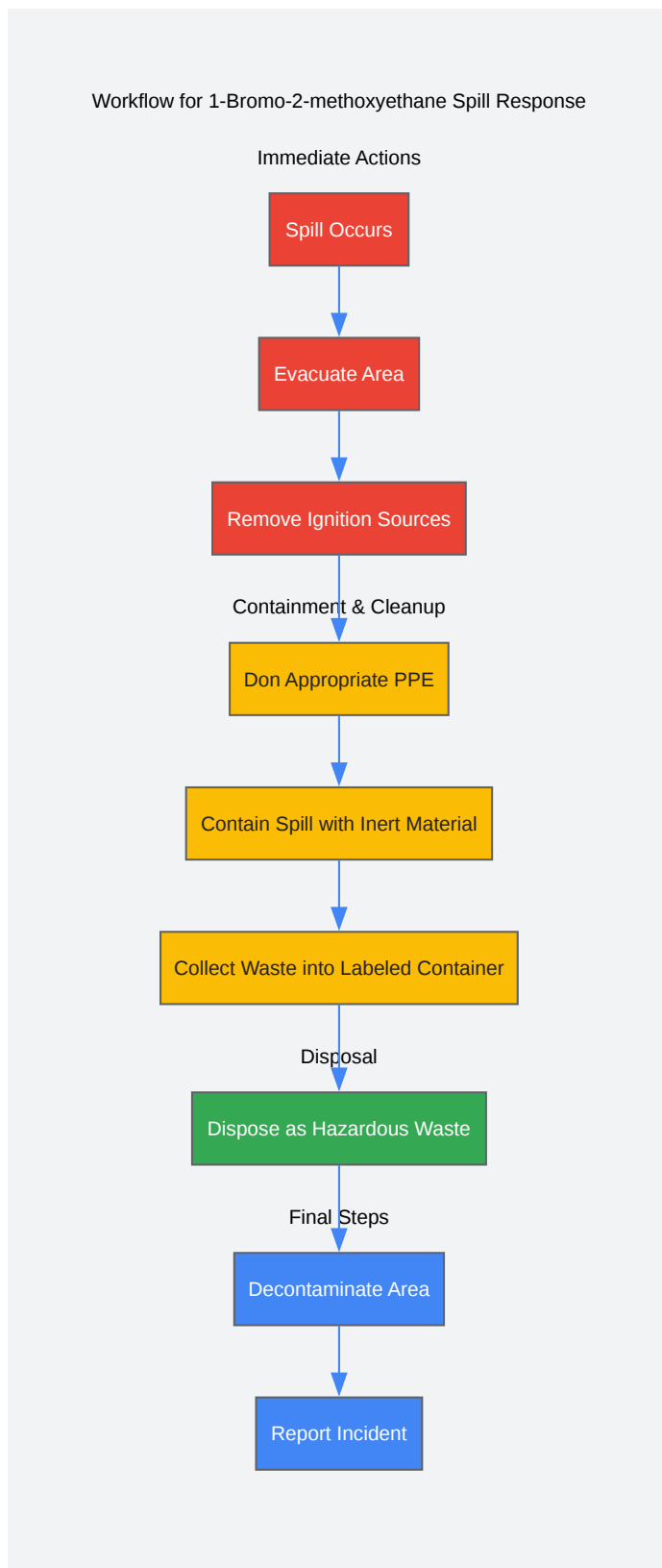
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[6] [7] Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward.[6] Seek immediate medical attention.

5.3. Disposal Plan

- Waste Classification: All waste contaminated with **1-Bromo-2-methoxyethane** is considered hazardous waste.
- Solid Waste: Place contaminated consumables (e.g., gloves, absorbent materials, paper towels) in a designated, sealed, and clearly labeled hazardous waste container.[5]
- Liquid Waste: Dispose of unused or waste **1-Bromo-2-methoxyethane** through an approved waste disposal plant. Do not dispose of it in the sewer system.
- Regulations: All disposal activities must comply with local, state, and federal regulations.

Workflow Visualization

The following diagram illustrates the procedural workflow for responding to a chemical spill of **1-Bromo-2-methoxyethane**.



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Caption: Workflow for **1-Bromo-2-methoxyethane** Spill Response.

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